

Safeguarding Your Laboratory: Proper Disposal of 2-Fluoro-4-methoxyphenol

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Compound of Interest

Compound Name: 2-Fluoro-4-methoxyphenol

Cat. No.: B070217

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For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Fluoro-4-methoxyphenol**, ensuring a safe laboratory environment and compliance with regulations.

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling and disposal.

Property	Value
Molecular Formula	C ₇ H ₇ FO ₂
Molecular Weight	142.13 g/mol
Appearance	Colorless to Yellow clear liquid[1][2]
Purity	>95.0% (GC)[1][2]
Boiling Point	195 °C / 383 °F
Flash Point	101 °C / 213.8 °F
Specific Gravity	1.247
Incompatible Materials	Strong oxidizing agents, Strong acids

Hazard Profile and Safety Precautions

2-Fluoro-4-methoxyphenol presents several hazards that necessitate careful handling and the use of personal protective equipment (PPE).

Primary Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[3]
- Causes serious eye damage and skin irritation.[3][4]
- May cause respiratory irritation.[3]
- Harmful to aquatic life with long-lasting effects.[4]

Required Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[5]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[3]

Step-by-Step Disposal Procedures

The recommended method for the disposal of **2-Fluoro-4-methoxyphenol** is through an approved waste disposal plant.[3][6] Adherence to all national and local regulations for hazardous waste disposal is crucial.

1. Waste Segregation:

- Establish a designated and clearly labeled hazardous waste container specifically for **2-Fluoro-4-methoxyphenol** waste.
- Do not mix this waste with other chemical waste streams to avoid incompatible reactions.[6]

2. Handling of Spills:

- In case of a spill, evacuate non-essential personnel from the area.[6]
- Ensure adequate ventilation.[6]
- Wear appropriate PPE, including gloves, safety goggles, and a respirator if necessary.[6]
- Cover drains to prevent the material from entering waterways.[6]
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it into a suitable, labeled container for disposal.[6]
- Thoroughly clean the affected area.[6]

3. Disposal of Empty Containers:

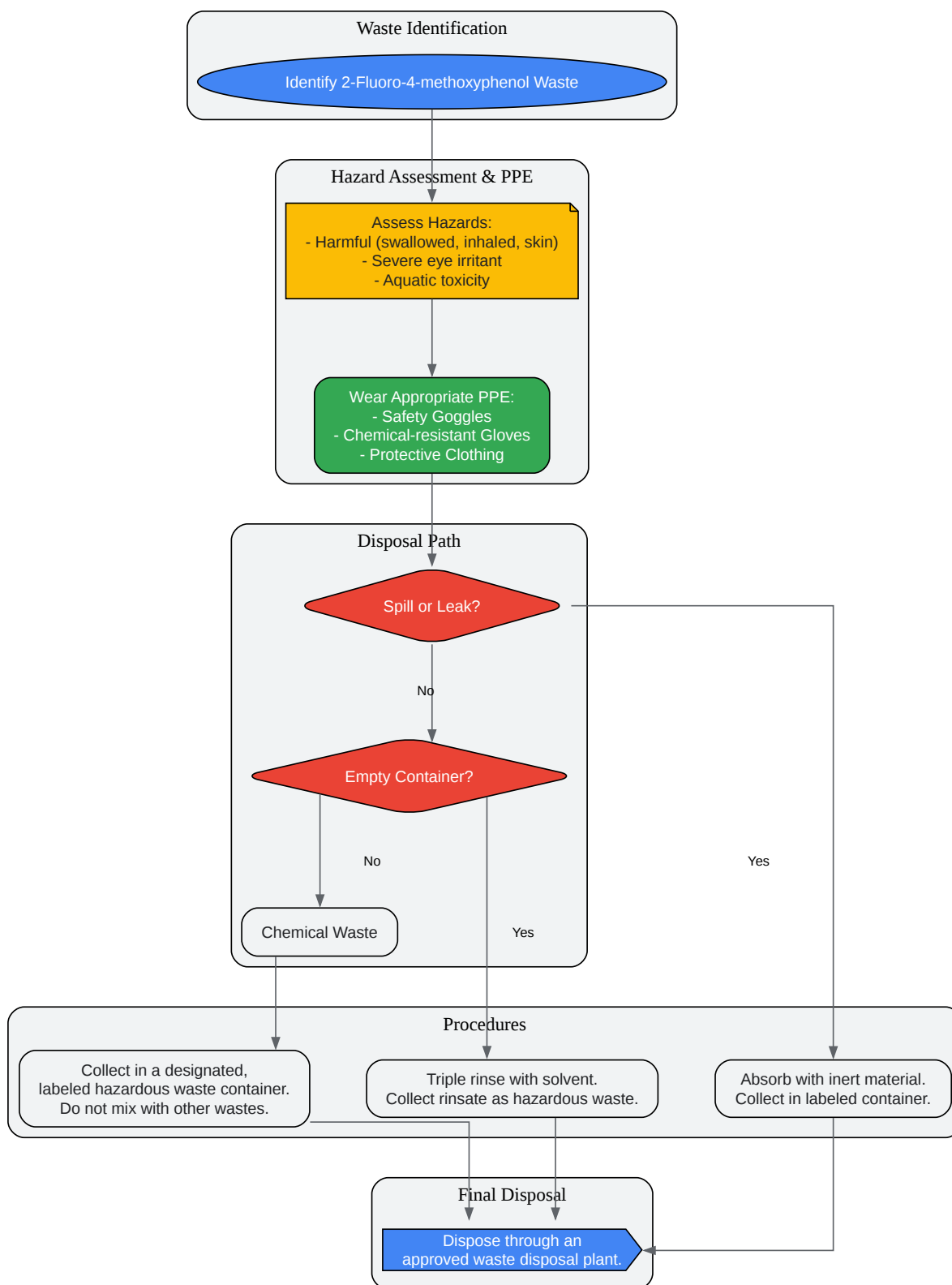
- Empty containers should be treated as if they still contain the product.[6]
- Triple rinse the container with a suitable solvent.[6][7]
- Collect the rinsate as hazardous waste.[6][7] For highly toxic chemicals, the first three rinses must be collected as hazardous waste.[7]
- Deface the label on the empty container before disposal in accordance with local regulations.
[6]

4. Disposal of Contaminated Materials:

- Contaminated PPE, such as gloves, and other disposable materials should be collected in a designated, labeled hazardous waste container.[6]
- Contaminated clothing should be removed immediately and washed thoroughly before reuse.[3][6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Fluoro-4-methoxyphenol**.



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Caption: Disposal workflow for **2-Fluoro-4-methoxyphenol**.

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